

Proper Disposal of Losartan in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Losartan

Cat. No.: B1675146

[Get Quote](#)

The responsible management and disposal of chemical and pharmaceutical waste are paramount for researchers, scientists, and drug development professionals.^[1] Proper disposal of **losartan**, an angiotensin II receptor antagonist, is a critical component of laboratory safety and environmental responsibility.^[2] In the United States, the disposal of pharmaceutical waste is primarily governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).^{[1][3][4]} While **losartan** is not a Drug Enforcement Administration (DEA) controlled substance, it may be classified as a hazardous waste depending on its characteristics and applicable regulations.

It is essential to consult your institution's Environmental Health & Safety (EHS) department, as state and local regulations may be more stringent than federal guidelines. The following protocol outlines the necessary steps for the proper disposal of **losartan** from a laboratory setting.

Step-by-Step Disposal Protocol

1. Consultation and Preparation:

- **Review Safety Data Sheet (SDS):** Before handling, thoroughly review the manufacturer's SDS for **losartan**.
- **Consult Institutional Policies:** Contact your institution's EHS department to understand their specific procedures and requirements for pharmaceutical waste.

2. Waste Segregation and Collection:

- **Designated Waste Container:** Collect all disposable items that have come into contact with **losartan**, such as gloves, weighing papers, and pipette tips, in a designated and sealable waste container.
- **Container Integrity:** The container must be appropriate for storing chemical waste and kept tightly closed except when adding waste.

3. Labeling and Storage:

- **Proper Labeling:** The container must be clearly labeled as "Hazardous Waste" and explicitly identify the contents (e.g., "**Losartan** Waste").
- **Designated Storage Area:** Store the chemical waste container in a designated Satellite Accumulation Area as specified by your institution's EHS.

4. Arrange for Licensed Disposal:

- **Contact EHS for Pickup:** Coordinate with your institution's EHS department to arrange for the pickup and disposal of the waste by a licensed chemical waste disposal company. Most pharmaceutical waste is incinerated at a licensed medical incineration site.

Important Prohibitions:

- **No Drain Disposal:** Do not dispose of **losartan** or materials contaminated with it down the drain. The EPA's Subpart P rule for healthcare facilities explicitly prohibits flushing hazardous waste pharmaceuticals.
- **No Regular Trash Disposal:** Do not discard **losartan** waste in the regular trash.
- **Not on FDA Flush List:** **Losartan** is not on the FDA's "flush list" of medications that can be disposed of by flushing.

Hazard Profile for Losartan

The following table summarizes key hazard information for **losartan**, which informs its classification and proper disposal route.

Hazard Classification	Description	Data Source
Acute Aquatic Toxicity	EC50 (Daphnia magna): 331 mg/l (48h) LC50 (Oncorhynchus mykiss): > 929 mg/l (96h)	Safety Data Sheet
Chronic Aquatic Toxicity	NOEC (Daphnia magna): 100 mg/l (21d) NOEC (Pimephales promelas): 10 mg/l (32d)	Safety Data Sheet
Human Health Hazard	Classified as a hazardous drug, with primary risks including reproductive toxicity, potential for allergic skin reactions, and serious eye damage.	BenchChem
Regulatory Status	Governed by EPA under RCRA. Not a DEA-controlled substance.	Multiple Sources

Experimental Protocols

The procedural steps outlined above constitute the standard protocol for the safe disposal of **losartan** in a laboratory environment. Adherence to this protocol, in conjunction with institution-specific EHS guidelines, is mandatory for regulatory compliance and environmental protection.

Losartan Disposal Workflow

The diagram below illustrates the decision-making process for the proper disposal of **losartan** in a research setting.



[Click to download full resolution via product page](#)

Caption: Decision workflow for proper **Losartan** disposal in a laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. sdmedwaste.com [sdmedwaste.com]
- 4. danielshealth.com [danielshealth.com]
- To cite this document: BenchChem. [Proper Disposal of Losartan in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1675146#losartan-proper-disposal-procedures\]](https://www.benchchem.com/product/b1675146#losartan-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com